

Navigating the Safety Profile of Coumarin 106: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Coumarin 106

Cat. No.: B1593619

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An In-depth Examination of Available Safety Data and Recommended Handling Protocols for Drug Development Professionals

Coumarin 106, a fluorescent dye and a derivative of the coumarin chemical class, is utilized in various research applications. While it has been identified as a non-toxic agent in specific cell-based assays, a comprehensive and universally recognized Safety Data Sheet (SDS) detailing its specific hazards remains elusive. This guide synthesizes the currently available safety information for **Coumarin 106** and supplements it with data from the broader coumarin family to provide researchers, scientists, and drug development professionals with a thorough understanding of its potential risks and the necessary precautions for safe handling.

It is imperative to note that one supplier, Cayman Chemical, classifies **Coumarin 106** (under the synonym Coumarin 478) as not hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, this is an exception, as the parent compound, coumarin, and its derivatives are generally considered hazardous. Therefore, a cautious approach is strongly recommended when handling **Coumarin 106**, assuming a hazard profile similar to other coumarins until more specific data becomes available.

Physicochemical Properties

Understanding the physical and chemical characteristics of **Coumarin 106** is fundamental to its safe handling and use in experimental settings. The following table summarizes the available data for **Coumarin 106**, supplemented with data for the general coumarin compound for reference.

Property	Coumarin 106 (CAS: 41175-45-5)	Coumarin (General) (CAS: 91-64-5)
Molecular Formula	C ₁₈ H ₁₉ NO ₂	C ₉ H ₆ O ₂
Molecular Weight	281.35 g/mol [1]	146.14 g/mol [2]
Appearance	Solid[3]	Colorless to white crystals or powder[2]
Melting Point	Not available	68-71 °C[4]
Boiling Point	Not available	298 °C at 760 mmHg[4]
Solubility	Soluble in DMSO (≥ 25 mg/mL)[1][5]	Soluble in water[4]
Vapor Pressure	Not available	1 hPa @ 106 °C[4]

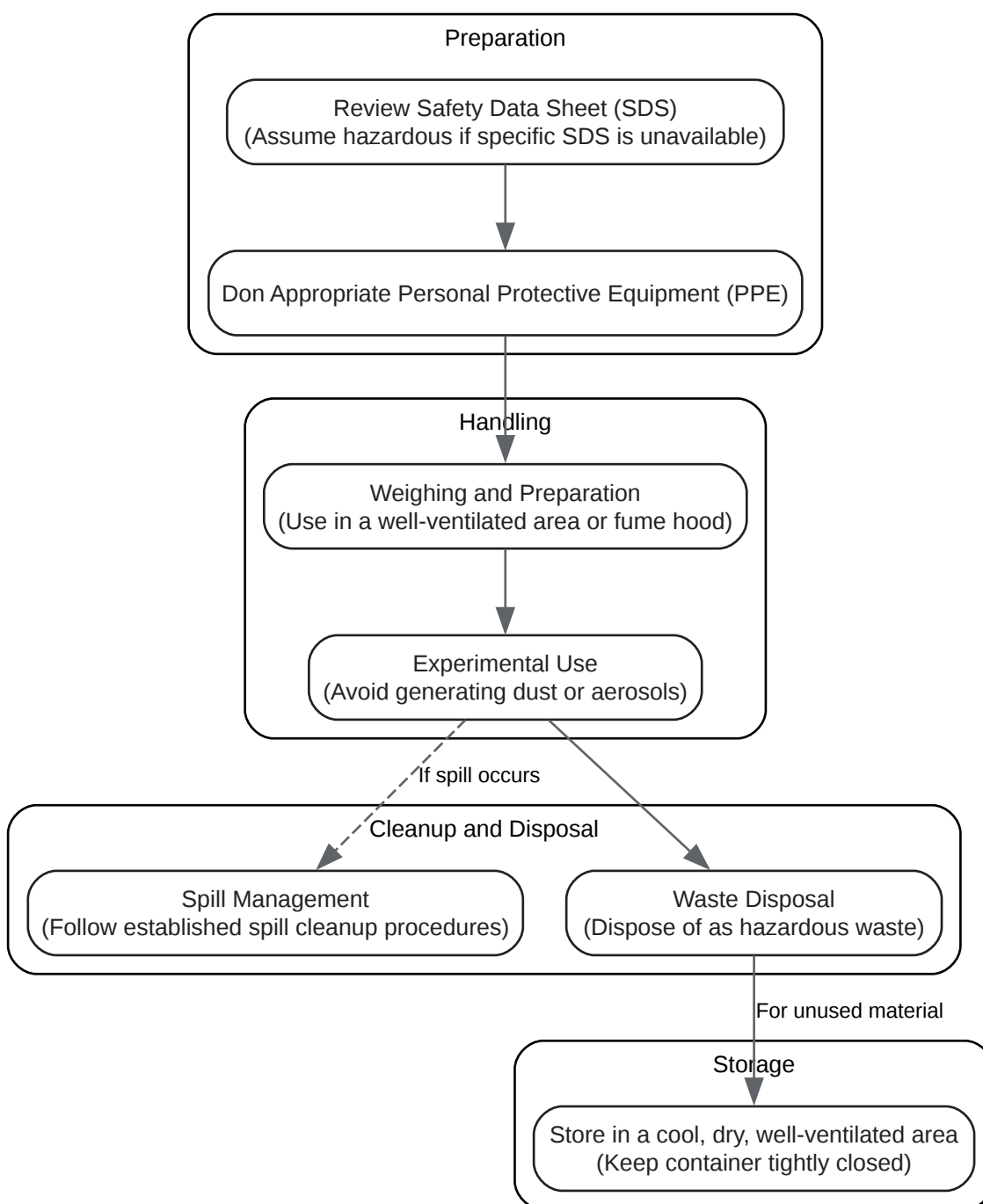
Toxicological Data

Limited toxicological data is available specifically for **Coumarin 106**. One study has shown it to be non-toxic in Caco-2 cells, a human colon adenocarcinoma cell line.[1][6] However, this in vitro result does not provide a complete toxicological profile. The data for the general coumarin compound, which is classified as toxic, is provided below for a conservative safety assessment.

Toxicological Endpoint	Coumarin 106	Coumarin (General)
Acute Oral Toxicity	No data available	LD50 (Rat): 293 mg/kg[7]
Acute Dermal Toxicity	No data available	Toxic in contact with skin.[8]
Acute Inhalation Toxicity	No data available	Toxic if inhaled.[8]
Skin Corrosion/Irritation	No specific data; handle with caution.	May cause an allergic skin reaction.[8]
Eye Corrosion/Irritation	No specific data; handle with caution.	No information available; assume potential for irritation. [7]
Carcinogenicity	No data available	Not classified as a carcinogen.

Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards associated with coumarin compounds, stringent safety protocols should be followed when handling **Coumarin 106**. The following workflow outlines the key steps for safe handling in a laboratory setting.



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Caption: A logical workflow for the safe handling of chemical compounds like **Coumarin 106**.

Personal Protective Equipment (PPE) Recommendations

To minimize exposure, the following personal protective equipment should be worn when handling **Coumarin 106**:

- Eye Protection: Chemical safety goggles or a face shield.^{[9][10]}
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).^[11]
- Skin and Body Protection: A laboratory coat and, if there is a risk of significant exposure, additional protective clothing.
- Respiratory Protection: In case of inadequate ventilation or when handling powders that may become airborne, a NIOSH-approved respirator is recommended.

First-Aid Measures

In the event of exposure to **Coumarin 106**, the following first-aid measures should be taken immediately:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [12]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [12]

Spill, Storage, and Disposal Procedures

Proper procedures for managing spills, storage, and disposal are critical to maintaining a safe laboratory environment.

Spill Cleanup

In the event of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place the collected material into a sealed container for disposal.

- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

Storage

Store **Coumarin 106** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

Disposal

Dispose of **Coumarin 106** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the safety testing of **Coumarin 106** are not readily available in the public domain. The toxicological data for the general coumarin compound is derived from standard OECD (Organisation for Economic Co-operation and Development) test guidelines for acute toxicity studies. For instance, the LD50 values are typically determined through studies involving the administration of the substance to animals (e.g., rats) via different routes (oral, dermal, inhalation) and observing the mortality rate over a specified period. The non-toxicity in Caco-2 cells for **Coumarin 106** would have been determined using cell viability assays, such as the MTT or LDH assay, after exposing the cells to various concentrations of the compound.

In conclusion, while **Coumarin 106** has shown a lack of toxicity in a specific in vitro assay, the absence of a comprehensive SDS and the known hazards of the broader coumarin class necessitate a cautious and well-informed approach to its handling. Researchers should adhere to the stringent safety protocols outlined in this guide to minimize potential risks and ensure a safe working environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Coumarin | C₉H₆O₂ | CID 323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. fishersci.com [fishersci.com]
- 5. file.glpbio.com [file.glpbio.com]
- 6. Inhibition of acetylcholinesterase by coumarins: the case of coumarin 106 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. tcichemicals.com [tcichemicals.com]
- 8. eternis.com [eternis.com]
- 9. chemtexusa.com [chemtexusa.com]
- 10. benchchem.com [benchchem.com]
- 11. carlroth.com [carlroth.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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